

Isotopic Properties of Radium-228 versus Radium-226: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Radium-228

Cat. No.: B1237267

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive comparison of the isotopic properties of **Radium-228** (^{228}Ra) and Radium-226 (^{226}Ra). It is designed to serve as a core reference for researchers, scientists, and professionals in drug development who are interested in the characteristics and applications of these radioisotopes. This document details their physical and radioactive properties, decay characteristics, and the methodologies used for their determination. Furthermore, it explores the relevance of radium isotopes in therapeutic applications, particularly in the context of targeted alpha therapy.

Core Isotopic Properties: A Comparative Analysis

Radium-228 and Radium-226 are naturally occurring radioactive isotopes of the element radium (atomic number 88).^{[1][2]} They are both found in the environment, originating from the decay of primordial heavy elements.^[1] Radium-226 is a member of the uranium-238 decay series, while **Radium-228** is a product of the thorium-232 decay series.^[1] Their distinct nuclear properties, summarized in the table below, govern their behavior and potential applications.

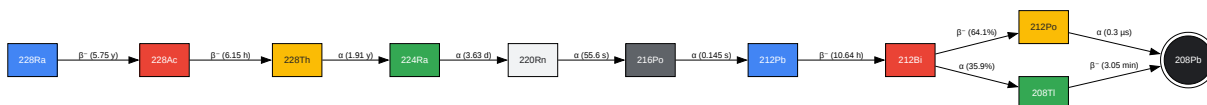
Property	Radium-228 (²²⁸ Ra)	Radium-226 (²²⁶ Ra)
Half-Life	5.75 years[3]	1600 years[4]
Decay Mode	Beta (β ⁻) emission[3]	Alpha (α) emission[4]
Atomic Mass	228.0310687 u[3]	226.0254082 u[4]
Parent Isotope	Thorium-232 (²³² Th)[3]	Thorium-230 (²³⁰ Th) (in the U-238 chain)[5]
Immediate Decay Product	Actinium-228 (²²⁸ Ac)[1]	Radon-222 (²²² Rn)[6]
Beta Decay Energy (Q)	45.9 keV[7]	Not Applicable
Alpha Decay Energy (Q)	Not Applicable	4.871 MeV[6]
Specific Activity	~275 Ci/g[1]	~0.988 Ci/g[1]
Major Gamma Emissions (from decay chain)	911.2 keV (from ²²⁸ Ac), 238.6 keV (from ²¹² Pb), 583.2 keV (from ²⁰⁸ Tl)	186.2 keV (from ²²⁶ Ra), 242.0 keV, 295.2 keV, 351.9 keV (from ²¹⁴ Pb), 609.3 keV (from ²¹⁴ Bi)[8][9]

Decay Chains and Associated Emissions

The radioactive decay of **Radium-228** and Radium-226 initiates a cascade of subsequent decays, known as a decay chain, that continues until a stable isotope is formed. These chains involve the emission of alpha particles, beta particles, and gamma rays.

Radium-228 Decay Chain

Radium-228 decays via beta emission to Actinium-228, which is also a beta emitter. The decay chain continues through several short-lived alpha and beta emitters, ultimately terminating at the stable isotope Lead-208.

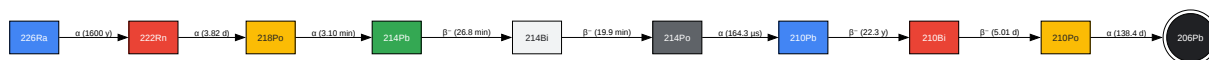


[Click to download full resolution via product page](#)

Decay chain of **Radium-228**.

Radium-226 Decay Chain

Radium-226 undergoes alpha decay to the noble gas Radon-222. This decay chain also proceeds through a series of alpha and beta decays, ultimately ending with the stable isotope Lead-206.[6]



[Click to download full resolution via product page](#)

Decay chain of Radium-226.

Experimental Protocols for Determination and Measurement

The accurate quantification of **Radium-228** and Radium-226 is crucial for various applications, from environmental monitoring to clinical research. Several analytical techniques are employed for this purpose.[10]

Gamma Spectrometry

Gamma spectrometry is a non-destructive technique used to identify and quantify gamma-emitting radionuclides.[10]

- **Methodology:** A sample is placed in a detector, typically a high-purity germanium (HPGe) detector, which measures the energy of the gamma rays emitted during radioactive decay. Each gamma-emitting isotope has a characteristic gamma-ray energy spectrum, allowing for its identification and quantification. For Radium-226, the gamma ray at 186.2 keV is often used, though interference from Uranium-235 at 185.7 keV can be a challenge.[11] For **Radium-228**, its decay products, such as Actinium-228 (with a prominent gamma peak at 911.2 keV), are often measured to determine the parent's activity.[8][9]
- **Sample Preparation:** Samples may require pre-concentration to achieve the desired detection limits. This can involve evaporation for liquid samples or ashing for solid samples.

Alpha Spectrometry

Alpha spectrometry provides high-resolution energy measurements of alpha particles, enabling the identification of specific alpha-emitting isotopes.[\[12\]](#)

- **Methodology:** This technique typically involves a silicon detector in a vacuum chamber to minimize energy loss of the alpha particles before detection. The energy of the detected alpha particles is characteristic of the decaying nuclide. Radium-226 can be directly measured by its alpha emission at approximately 4.78 MeV.[\[13\]](#)
- **Sample Preparation:** Sample preparation is critical and often involves chemical separation and purification of radium, followed by electrodeposition or micro-precipitation onto a counting disc to create a thin, uniform source.[\[11\]](#)[\[14\]](#)

Liquid Scintillation Counting (LSC)

LSC is a versatile technique for counting both alpha and beta emitters.[\[15\]](#)

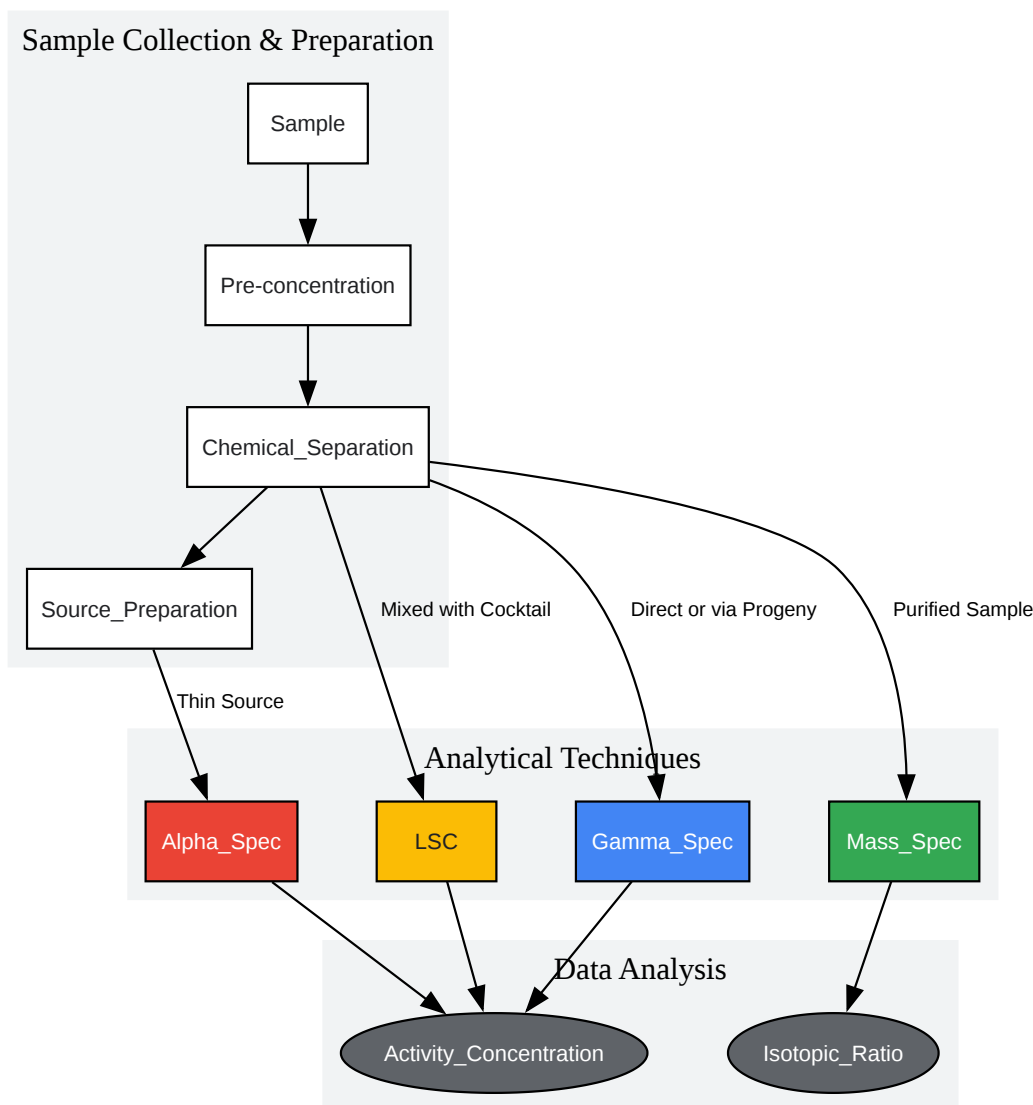
- **Methodology:** The sample is mixed with a liquid scintillation cocktail. The radiation emitted by the sample interacts with the scintillator, producing photons of light that are detected by photomultiplier tubes.[\[15\]](#) Modern LSC systems can discriminate between alpha and beta particles based on pulse shape analysis.
- **Sample Preparation:** For aqueous samples, radium is often co-precipitated with barium sulfate, which is then dissolved in a complexing agent like EDTA and mixed with the scintillation cocktail.[\[16\]](#)

Mass Spectrometry

Mass spectrometry techniques, such as Thermal Ionization Mass Spectrometry (TIMS) and Inductively Coupled Plasma Mass Spectrometry (ICP-MS), measure the mass-to-charge ratio of ions to determine isotopic abundances with high precision.[\[17\]](#)[\[18\]](#)

- **Methodology:** These methods can directly measure the number of atoms of each radium isotope in a sample.[\[17\]](#) This offers advantages in terms of precision and sample size compared to radiometric methods.[\[18\]](#)

- Sample Preparation: Extensive chemical purification is required to separate radium from interfering elements before analysis.[18]



[Click to download full resolution via product page](#)

General experimental workflow for radium isotope analysis.

Applications in Research and Drug Development

While Radium-226 has historical significance in brachytherapy, its long half-life and gaseous decay product (Radon-222) have led to its replacement by other radionuclides.[19] In modern therapeutic research, shorter-lived alpha-emitting radium isotopes, particularly Radium-223 and Radium-224, are of greater interest for targeted alpha therapy (TAT).[20][21]

Targeted Alpha Therapy (TAT) with Radium Isotopes

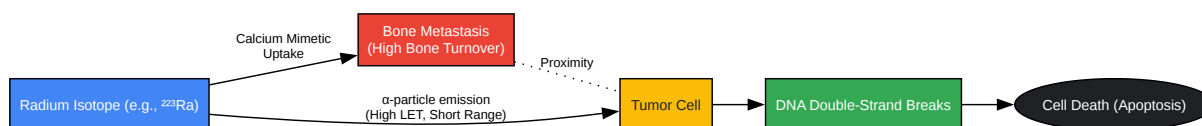
The therapeutic principle of TAT with radium isotopes lies in the cytotoxic effects of alpha particles.[22] Alpha particles have a high linear energy transfer (LET) and a short path length (a few cell diameters), which allows for the delivery of a highly localized and potent radiation dose to cancer cells while minimizing damage to surrounding healthy tissue.[23]

Radium, as an alkaline earth metal, is a calcium mimetic and is naturally taken up by bone tissue, particularly in areas of high bone turnover, such as bone metastases.[22] This inherent bone-seeking property makes radium isotopes attractive for treating cancers that have spread to the bone, such as metastatic castration-resistant prostate cancer (mCRPC).[24][25]

Radium-223 dichloride (Xofigo®) is the first and only FDA-approved TAT agent and has demonstrated a survival benefit in patients with mCRPC with bone metastases.[23][26] The mechanism of action involves the incorporation of Radium-223 into the bone matrix surrounding metastatic lesions, where the emitted alpha particles induce double-strand DNA breaks in nearby tumor cells, leading to their death.[25]

While **Radium-228** is a beta emitter and not an alpha emitter itself, its decay chain includes alpha-emitting daughters. However, its longer half-life and the initial beta decay make it less ideal for TAT compared to isotopes like Radium-223 and Radium-224.

Recent research has focused on expanding the application of radium isotopes beyond bone-targeting by encapsulating them in nanoparticles that can be functionalized with targeting moieties to direct them to other types of tumors.[21][27]



[Click to download full resolution via product page](#)

Mechanism of action of radium isotopes in targeted alpha therapy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hps.org [hps.org]
- 2. Radium - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 3. Radium-228 - isotopic data and properties [chemlin.org]
- 4. Radium-226 - Wikipedia [en.wikipedia.org]
- 5. Nuclear Data Viewer [wise-uranium.org]
- 6. indico.cern.ch [indico.cern.ch]
- 7. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 8. nd2007.edpsciences.org [nd2007.edpsciences.org]
- 9. www-nds.iaea.org [www-nds.iaea.org]
- 10. www-pub.iaea.org [www-pub.iaea.org]
- 11. pubs.acs.org [pubs.acs.org]
- 12. physicsopenlab.org [physicsopenlab.org]
- 13. researchgate.net [researchgate.net]
- 14. ijrr.com [ijrr.com]
- 15. revvity.com [revvity.com]
- 16. researchgate.net [researchgate.net]
- 17. Long-lived Ra isotopes by counting or by mass spectrometry: What's the better method? | EPIC [epic.awi.de]
- 18. pubs.acs.org [pubs.acs.org]
- 19. oncologymedicalphysics.com [oncologymedicalphysics.com]
- 20. mdpi.com [mdpi.com]
- 21. Targeted Radium Alpha Therapy in the Era of Nanomedicine: In Vivo Results - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. mdpi.com [mdpi.com]
- 23. urotoday.com [urotoday.com]
- 24. The Mode-of-Action of Targeted Alpha Therapy Radium-223 as an Enabler for Novel Combinations to Treat Patients with Bone Metastasis - PubMed [pubmed.ncbi.nlm.nih.gov]

- 25. Radium-223 mechanism of action: implications for use in treatment combinations - PMC [pmc.ncbi.nlm.nih.gov]
- 26. Retrospective Toxicological Profiling of Radium-223 Dichloride for the Treatment of Bone Metastases in Prostate Cancer Using Adverse Event Data [mdpi.com]
- 27. Targeted Radium Alpha Therapy in the Era of Nanomedicine: In Vivo Results - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Isotopic Properties of Radium-228 versus Radium-226: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237267#isotopic-properties-of-radium-228-vs-radium-226]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com